Structural Analysis & Quality Assurance of 1-Ethyl-4-Bromo-3-Aminopyrazole

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Compound of Interest

Compound Name:	*4-bromo-1-ethyl-1H-pyrazol-3-amine*
CAS No.:	*1006481-44-2*
Cat. No.:	*B2709655*

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Executive Summary: The Scaffold Challenge

In the landscape of modern drug discovery, the pyrazole ring is a "privileged scaffold," serving as the core pharmacophore in blockbuster kinase inhibitors and COX-2 antagonists. 1-ethyl-4-bromo-3-aminopyrazole represents a critical, high-value intermediate. Its structure offers three distinct vectors for diversification:

- C3-Amine: Amenable to amide coupling or heterocyclization.
- C4-Bromide: A handle for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).
- N1-Ethyl: A solubility-enhancing hydrophobic tail.

However, the synthesis of this molecule is fraught with a specific regiochemical hazard: N-alkylation ambiguity. The distinction between the desired 1-ethyl-3-amino isomer and the thermodynamic byproduct 1-ethyl-5-amino (often formed via tautomeric equilibration) is the primary analytical challenge.

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This guide details a self-validating structural analysis protocol designed to definitively confirm the regioisomer and ensure >98% purity for downstream applications.

The Regiochemistry Conundrum

When alkylating 4-bromo-3-aminopyrazole (or its precursor), the electrophile can attack either the N1 or N2 nitrogen. While steric hindrance from the C3-amine often disfavors N2-alkylation, mixtures are common.

- Target Isomer (A): 1-ethyl-4-bromo-3-aminopyrazole. (Ethyl group distal to amine).[1][2]
- Impurity Isomer (B): 1-ethyl-4-bromo-5-aminopyrazole. (Ethyl group proximal to amine).[2]

Standard 1D NMR is often insufficient to distinguish these solely by chemical shift without a reference standard. 2D NOESY (Nuclear Overhauser Effect Spectroscopy) is the mandatory "Go/No-Go" decision gate.[2]

Visualization: Isomer Differentiation Logic

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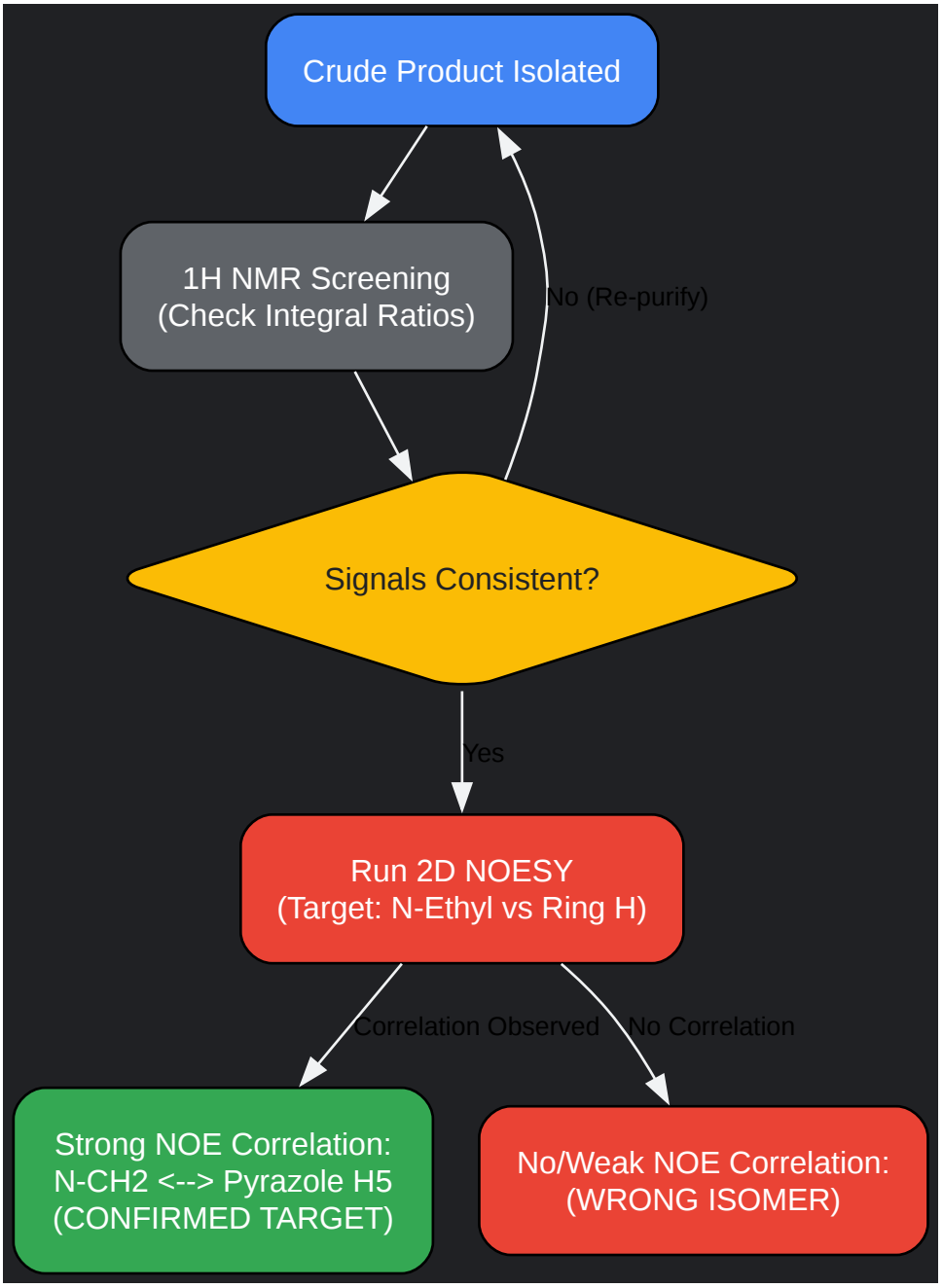

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Figure 1: Decision tree for confirming the N1-alkylation regiochemistry using NOESY NMR.

Spectroscopic Fingerprinting

To validate the structure, we rely on a tripartite data set: Isotopic Pattern (MS), Functional Group Connectivity (1H NMR), and Spatial Arrangement (NOESY).[2]

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Mass Spectrometry (The Bromine Signature)

Before NMR, Mass Spectrometry provides immediate confirmation of the halogenation state.[2] Bromine exists as two stable isotopes,

(50.7%) and

(49.3%).[2][3]

- Diagnostic Criteria: Look for the "Twin Peaks" in the molecular ion region.[4][5][6]
- Expected Pattern: A 1:1 intensity ratio between ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

  and

  .[7]
- Calculated Mass (

  ): ~190.04 Da.[2]
  - 190 (

)[2]
  - 192 (

)[2]

Nuclear Magnetic Resonance (NMR)

The spectrum is relatively simple due to the high symmetry of the substituents, but the chemical shifts are highly diagnostic.

Solvent: DMSO-

(Preferred for observing exchangeable

protons).

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Position	Group	Multiplicity	Predicted Shift (ppm)	Diagnostic Note
H-5	Pyrazole-CH	Singlet (1H)	7.40 – 7.80	The only aromatic proton. Its singlet nature confirms C4-substitution (Bromine).
	Amine	Broad Singlet (2H)	4.50 – 5.50	Exchangeable with . Broadening indicates H-bonding.
N-CH	Ethyl Methylene	Quartet (2H, Hz)	3.90 – 4.10	Deshielded by the aromatic nitrogen.[2]
CH	Ethyl Methyl	Triplet (3H, Hz)	1.25 – 1.40	Classic triplet signal.[2]

The "Smoking Gun": NOESY Analysis

This is the critical step for scientific integrity.

- Mechanism: NOE signals arise from dipole-dipole coupling between nuclei closer than 5 Å through space.
- The Test: Irradiate or correlate the N-CH quartet (~4.0 ppm).
- The Indication:

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- Target (1-ethyl-3-amino): The N1-ethyl group is adjacent to the C5-H. You MUST see a cross-peak between the Quartet (4.0 ppm) and the Aromatic Singlet (~7.6 ppm).
- Impurity (1-ethyl-5-amino): The N1-ethyl is adjacent to the C5-amine. The C3-H is on the other side of the ring. No strong correlation will be observed between the ethyl group and the aromatic proton.

Quality Control Protocol (Self-Validating System)

For researchers using this compound in SAR (Structure-Activity Relationship) studies, purity is paramount.[2] The following HPLC method is robust for separating the brominated product from de-brominated byproducts or regioisomers.

Analytical Workflow

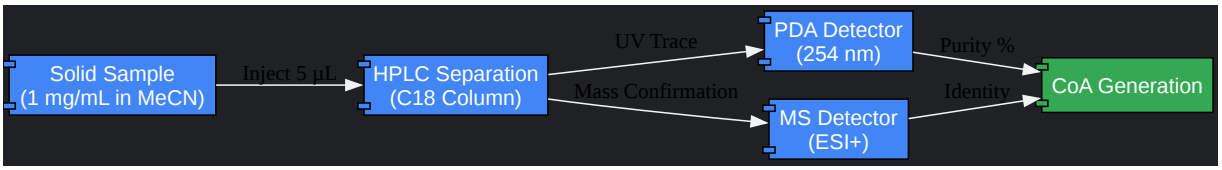

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Figure 2: Integrated LC-MS Quality Assurance Workflow.

Standard Operating Procedure (SOP)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax or Waters XBridge), 3.5 µm, 4.6 x 100 mm.[2]
- Mobile Phase:
  - A: Water + 0.1% Formic Acid (buffer).
  - B: Acetonitrile (MeCN).[2]
- Gradient: 5% B to 95% B over 10 minutes.

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- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (aromatic absorption) and 220 nm (amide/amine absorption).[2]
- Acceptance Criteria:
  - Purity Area % > 98.0%.[8]
  - Single peak in MS corresponding to

    190/192.
  - Absence of starting material (3-aminopyrazole) at

    ~83.

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